

BAY-8002 solubility and stability in DMSO and culture media

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	BAY-8002	
Cat. No.:	B1667822	Get Quote

BAY-8002 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **BAY-8002** in DMSO and cell culture media.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **BAY-8002**?

A1: The recommended solvent for preparing a high-concentration stock solution of **BAY-8002** is dimethyl sulfoxide (DMSO).[1][2][3] It is crucial to use newly opened, anhydrous DMSO, as the compound's solubility can be significantly reduced by moisture-absorbing DMSO.[1][4]

Q2: What is the maximum solubility of **BAY-8002** in DMSO?

A2: The reported solubility of **BAY-8002** in DMSO varies across suppliers but is consistently high. Values range from 83 mg/mL (199.59 mM) to 125 mg/mL (300.59 mM).[1][4][5] For practical purposes, preparing a stock solution of 10 mM in DMSO is a common practice for in vitro studies.[6]

Q3: How should I store the solid compound and its stock solutions?

A3: Proper storage is critical to maintain the integrity of **BAY-8002**.



- Solid Powder: Store at -20°C for up to 3 years or at 4°C for up to 2 years.[1][4][5]
- DMSO Stock Solution: For optimal stability, aliquot the stock solution into single-use volumes
 to prevent repeated freeze-thaw cycles.[1] Store these aliquots at -80°C for up to 6 months
 or at -20°C for up to 1 month.[1][3][4]

Q4: Is BAY-8002 soluble in aqueous solutions like culture media or water?

A4: **BAY-8002** is reported to be insoluble in water.[1] When preparing working solutions for cell culture experiments, the final DMSO concentration should be kept low (typically ≤0.1%) to avoid solvent-induced cytotoxicity and ensure the compound remains in solution.

Q5: What is the mechanism of action for **BAY-8002**?

A5: **BAY-8002** is a potent and selective inhibitor of the monocarboxylate transporter 1 (MCT1) and also shows high potency against MCT2.[7][8][9] It has excellent selectivity against the related transporter MCT4.[2][3][4] By inhibiting MCT1/2, **BAY-8002** blocks the bidirectional transport of lactate and pyruvate across the cell membrane.[6][7][10] This leads to an accumulation of intracellular lactate, a decrease in intracellular pH, and the suppression of glycolysis, ultimately inhibiting the growth of cancer cells that depend on MCT1 for their metabolism.[11][12]

Data Summary Tables

Table 1: Solubility of BAY-8002

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	83 - 125 mg/mL	199.59 - 300.59 mM	Use of fresh, anhydrous DMSO and sonication is recommended to achieve maximum solubility.[1][4]
Ethanol	21 - 28 mg/mL	~50.5 - 67.3 mM	



| Water | Insoluble | N/A | |

Table 2: Stability and Storage Recommendations

Form	Storage Temperature	Duration	Recommendations
Solid Powder	-20°C	3 years	
	4°C	2 years	
Stock Solution in DMSO	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.[1][3][4]

||-20°C | 1 month ||

Troubleshooting Guide

Issue 1: The **BAY-8002** powder is not fully dissolving in DMSO.

- Cause: The DMSO may have absorbed moisture, which significantly reduces the solubility of BAY-8002.[1][4] The concentration attempted may also be too high.
- Solution:
 - Always use fresh, high-purity, anhydrous DMSO from a newly opened bottle.
 - To aid dissolution, gently warm the solution to 37°C and use an ultrasonic bath for a short period.[2][3]
 - Ensure you are preparing the solution within the reported solubility limits (see Table 1).

Issue 2: Precipitation is observed after diluting the DMSO stock solution into aqueous culture media.

Cause: BAY-8002 has very low aqueous solubility. When the DMSO stock is diluted, the
compound can crash out of solution if its final concentration exceeds its solubility limit in the
media.



• Solution:

- Minimize the final DMSO concentration in the culture media (ideally ≤0.1%).
- Prepare the working solution by adding the DMSO stock dropwise to the culture media while vortexing or stirring to ensure rapid mixing.
- Perform serial dilutions. For example, first, dilute the high-concentration DMSO stock to an intermediate concentration in DMSO before the final dilution into the aqueous medium.
- If precipitation persists, consider using a formulation aid such as Pluronic® F-68 or preparing a fresh working solution at a lower concentration immediately before use.

Issue 3: Inconsistent experimental results are observed between experiments.

 Cause: This could be due to the degradation of the BAY-8002 stock solution. Repeated freeze-thaw cycles can degrade the compound.[1] The age of the stock solution can also be a factor.

• Solution:

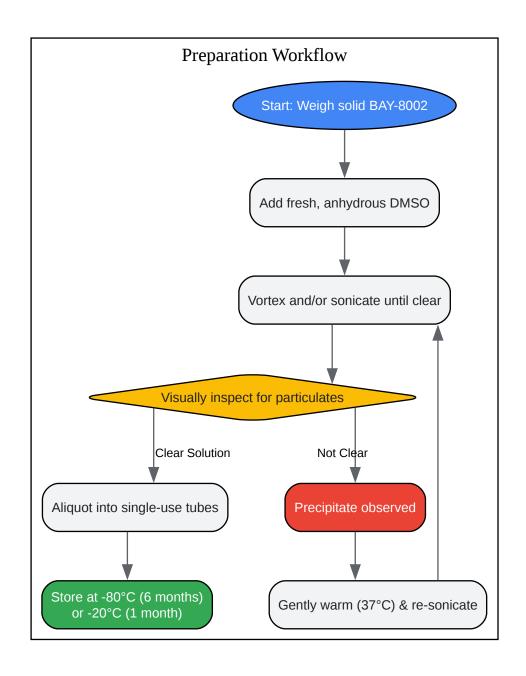
- Strictly follow the storage guidelines. Aliquot stock solutions into single-use volumes and store them at -80°C.[1][3][4]
- Use stock solutions within the recommended timeframe (6 months at -80°C, 1 month at -20°C).[1][3][4]
- For in vivo studies, it is highly recommended to prepare fresh working solutions daily.[4]

Experimental Protocols & Visualizations Protocol: Preparation of a 10 mM BAY-8002 Stock Solution in DMSO

 Preparation: Allow the vial of solid BAY-8002 (M.Wt: 415.85 g/mol) and a new bottle of anhydrous DMSO to equilibrate to room temperature.



- Calculation: Calculate the required mass of BAY-8002 and volume of DMSO. For 1 mL of a 10 mM stock solution, you will need 4.16 mg of BAY-8002.
- Dissolution: Add 1 mL of anhydrous DMSO to the vial containing 4.16 mg of BAY-8002.
- Mixing: Cap the vial tightly and vortex thoroughly. If needed, place the vial in an ultrasonic bath for 5-10 minutes to ensure complete dissolution.[4]
- Storage: Aliquot the clear solution into sterile, single-use cryovials and store at -80°C.



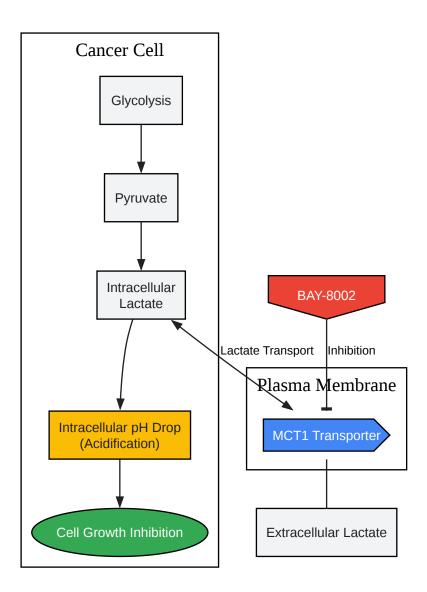


Click to download full resolution via product page

Workflow for preparing **BAY-8002** stock solution.

BAY-8002 Mechanism of Action

BAY-8002 targets the monocarboxylate transporter 1 (MCT1), which is crucial for pH regulation and metabolism in many cancer cells. By blocking lactate export, the drug induces intracellular acidification and metabolic stress, leading to growth inhibition.



Click to download full resolution via product page

Inhibition of lactate transport via the MCT1 transporter by **BAY-8002**.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. selleckchem.com [selleckchem.com]
- 2. file.glpbio.com [file.glpbio.com]
- 3. glpbio.com [glpbio.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. BAY-8002 Immunomart [immunomart.com]
- 6. aacrjournals.org [aacrjournals.org]
- 7. researchgate.net [researchgate.net]
- 8. BAY 8002 | Monocarboxylate Transporters | Tocris Bioscience [tocris.com]
- 9. bio-techne.com [bio-techne.com]
- 10. researchgate.net [researchgate.net]
- 11. BAY-8002, a Monocarboxylate Transporter 1 Inhibitor for Cancer Research | MedChemExpress [medchemexpress.eu]
- 12. cancer-research-network.com [cancer-research-network.com]
- To cite this document: BenchChem. [BAY-8002 solubility and stability in DMSO and culture media]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667822#bay-8002-solubility-and-stability-in-dmsoand-culture-media]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com